

Safe Disposal of 2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid

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The proper disposal of **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid** (CAS No. 6952-34-7) is critical to ensure laboratory safety and environmental protection. This guide provides detailed procedures for the safe handling and disposal of this compound, based on available safety data for the substance and structurally related quinoline carboxylic acids.

Immediate Safety and Hazard Information

While specific toxicological data for **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid** is limited, data from analogous compounds suggest it should be handled as a hazardous substance. Structurally similar quinoline carboxylic acids are known to cause skin, eye, and respiratory irritation.^{[1][2]} Therefore, appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times when handling this compound. All work should be conducted in a well-ventilated area or a chemical fume hood.

Hazard Classifications (Based on Analogous Compounds)

Hazard Class	GHS Hazard Statement	Source (Analogous Compound)
Skin Irritation	H315: Causes skin irritation	[1][2]
Eye Irritation	H319: Causes serious eye irritation	[1][2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	[1]
Acute Oral Toxicity	H302: Harmful if swallowed	[2]

Toxicological and Exposure Data (General Quinoline Derivatives)

Quantitative data for **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid** is not readily available. The following table presents data for the parent compound, quinoline, to provide a conservative estimate of potential hazards.

Data Point	Value	Species	Source
Oral LD50	331 mg/kg	Rat	[3][4]
Skin LD50	540 uL/kg	Rabbit	[3][4]
AIHA WEEL (8-hr TWA)	0.001 ppm	N/A	[5]

AIHA WEEL: American Industrial Hygiene Association Workplace Environmental Exposure Limit. TWA: Time-Weighted Average. Note: This data is for Quinoline (CAS 91-22-5) and should be used as a precautionary reference only.

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid** is through an approved hazardous waste disposal facility. Do not dispose of this chemical down the drain or in regular solid waste.

Experimental Workflow for Waste Handling and Disposal

1. Waste Segregation and Collection:

- Solid Waste: Collect solid **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid** waste, including contaminated consumables (e.g., weigh boats, contaminated paper towels), in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: If the compound is in solution, collect it in a separate, compatible, and sealed hazardous waste container. Avoid mixing with other solvent waste streams if possible to prevent unknown chemical reactions.
- Sharps: Any sharps contaminated with the compound should be placed in a designated sharps container for hazardous chemical waste.

2. Labeling:

- All waste containers must be clearly labeled with the full chemical name: "Waste **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid**" and the appropriate hazard pictograms (e.g., exclamation mark for irritant).
- Indicate the approximate concentration and quantity of the waste.
- Include the date of waste generation and the laboratory contact information.

3. Temporary Storage:

- Store the sealed and labeled waste containers in a designated satellite accumulation area within the laboratory.
- This area should be away from general work areas, drains, and sources of ignition.
- Ensure secondary containment is used to prevent the spread of material in case of a spill.

4. Scheduling Waste Pickup:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to schedule a pickup for the hazardous waste.

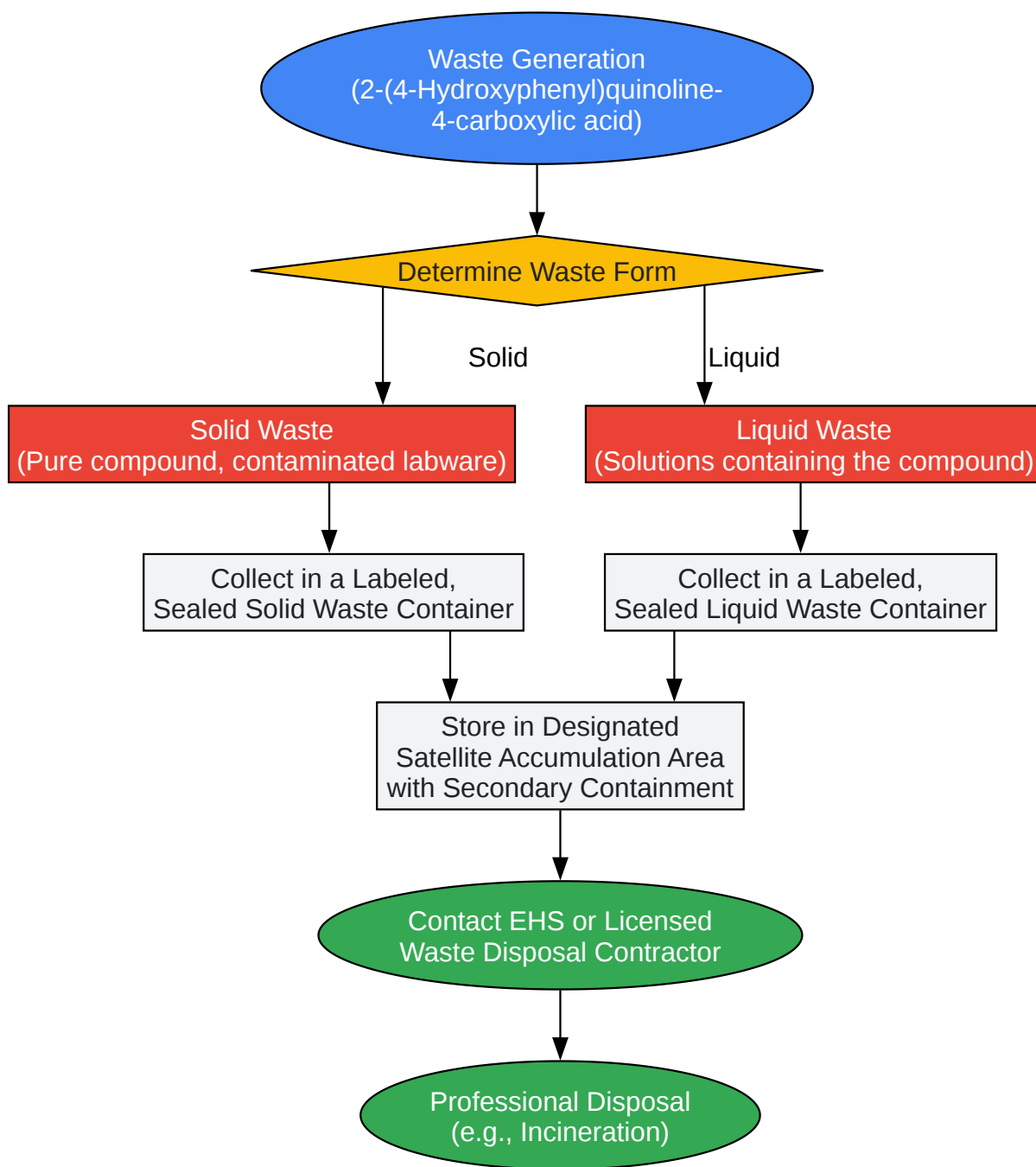
- Follow all institutional and local regulations for waste manifest and transportation.

5. Spill Management:

- In case of a small spill, carefully sweep up the solid material to avoid generating dust.
- For liquid spills, use an inert absorbent material.
- Place all cleanup materials into a designated hazardous waste container.
- For large spills, evacuate the area and contact your EHS office immediately.

Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid**.



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Caption: Disposal workflow for **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid**.

This comprehensive approach to the disposal of **2-(4-Hydroxyphenyl)quinoline-4-carboxylic acid** will help ensure a safe laboratory environment and compliance with waste management regulations. Always consult your institution's specific safety protocols and your local regulations for chemical waste disposal.

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References

- 1. 2-(3-Carboxy-4-hydroxyphenyl)quinoline-4-carboxylic acid | C₁₇H₁₁NO₅ | CID 68234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Hydroxyquinoline-4-carboxylic acid | C₁₀H₇NO₃ | CID 85076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. nj.gov [nj.gov]
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